

Application of 2-DIMETHYLAMINOPHENOL in the synthesis of pharmaceuticals

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Compound of Interest

Compound Name: **2-DIMETHYLAMINOPHENOL**

Cat. No.: **B184030**

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Application of 2-Dimethylaminophenol in Pharmaceutical Contexts

For Researchers, Scientists, and Drug Development Professionals

Application Notes

2-Dimethylaminophenol (2-DMAP), an aromatic compound featuring a phenol and a tertiary amine group at the ortho position, presents a unique chemical profile for applications in pharmaceutical research and development. While not a widely utilized precursor in the synthesis of blockbuster drugs, its structural motifs and chemical reactivity offer potential in specialized synthetic routes and relevance as a process-related impurity.

Primarily, the utility of 2-DMAP is explored in the synthesis of heterocyclic compounds. The vicinal arrangement of the hydroxyl and dimethylamino groups makes it a suitable starting material for the construction of fused ring systems, such as benzoxazines and related heterocycles, which are of interest in medicinal chemistry for their diverse biological activities. The nucleophilic character of the amino group and the acidic nature of the phenolic proton allow for a range of chemical transformations.

A significant aspect of **2-Dimethylaminophenol** in the pharmaceutical industry is its role as a process-related impurity, particularly in the synthesis of drugs derived from its isomer, 3-dimethylaminophenol. For instance, in the synthesis of the cholinesterase inhibitor

Neostigmine, 2-DMAP can arise as an impurity if the starting materials contain isomeric contaminants. Its detection and quantification are therefore crucial for the quality control and regulatory compliance of the final drug product.

Furthermore, **2-Dimethylaminophenol** itself exhibits biological activities, including the inhibition of certain enzymes, which may be of interest for biochemical research and early-stage drug discovery.[\[1\]](#)

Physicochemical and Purity Data of 2-Dimethylaminophenol

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
Appearance	White to light yellow crystalline solid	[1]
Purity (Typical)	≥99%	N/A
Solubility	Soluble in polar organic solvents and aqueous acid	[1]

Experimental Protocols

General Protocol for the Synthesis of a Benzoxazine Derivative from 2-Dimethylaminophenol

This protocol describes a representative synthesis of a benzoxazine derivative, a class of heterocyclic compounds with potential biological activities, using **2-Dimethylaminophenol** as a key reactant.

Materials:

- **2-Dimethylaminophenol**
- A suitable aldehyde (e.g., formaldehyde, benzaldehyde)

- A suitable primary amine (e.g., aniline, methylamine)
- Toluene
- Magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

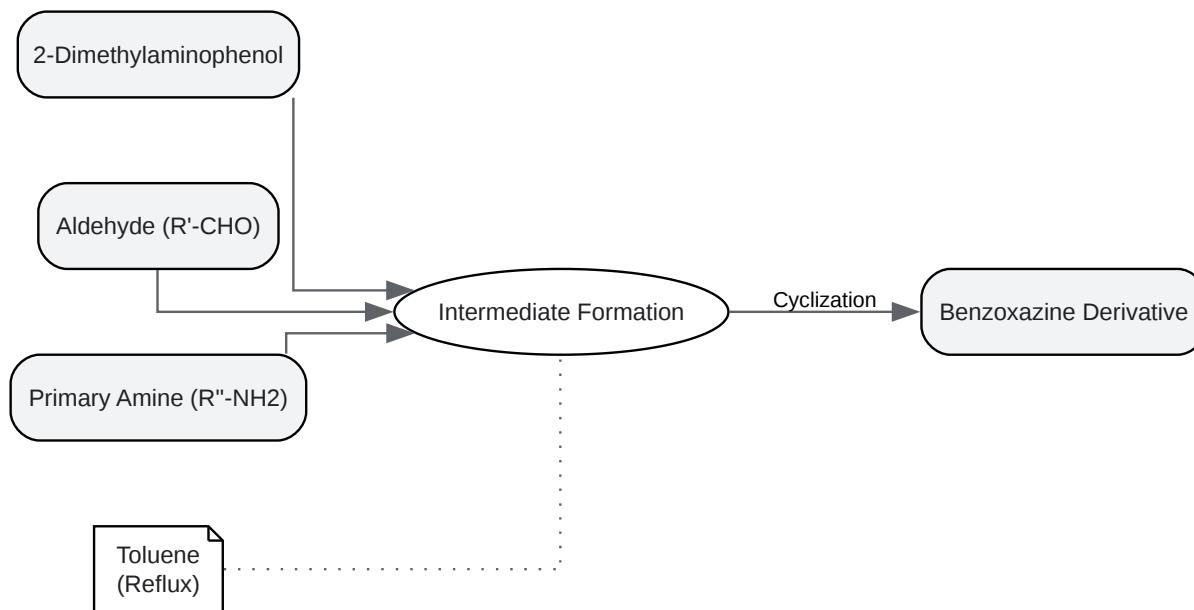
Procedure:

- In a round-bottom flask, dissolve **2-Dimethylaminophenol** (1.0 eq) in toluene.
- Add the selected aldehyde (1.1 eq) and primary amine (1.1 eq) to the solution.
- Heat the reaction mixture to reflux and stir for 4-6 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to obtain the desired benzoxazine derivative.

Representative Quantitative Data for Benzoxazine Synthesis

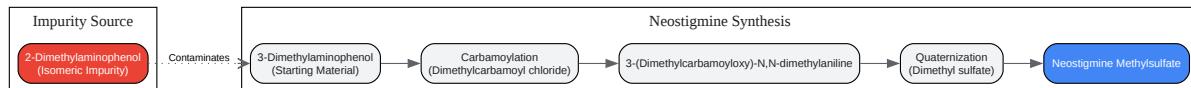
Parameter	Value
Reactant Ratio (2-DMAP:Aldehyde:Amine)	1 : 1.1 : 1.1
Reaction Time	4-6 hours
Yield	75-85% (Typical)
Purity (post-chromatography)	>98%

Visualizations



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Caption: General synthesis of a benzoxazine derivative from **2-Dimethylaminophenol**.



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Caption: Emergence of **2-Dimethylaminophenol** as an impurity in Neostigmine synthesis.

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References

- 1. CAS 3743-22-4: 2-(Dimethylamino)phenol | CymitQuimica [cymitquimica.com]
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